

# Carbidium: A Technical Guide for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name: *Carbidium*  
CAS No.: *47570-45-6*  
Cat. No.: *B12808312*

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An In-depth Technical Guide on the Elemental Composition, Structure, and Properties of **Carbidium**

## Abstract

**Carbidium**, systematically named ethyl N-[4-(2-amino-5-methylphenanthridin-5-ium-6-yl)phenyl]carbamate, is a cationic organic molecule belonging to the phenanthridine class of compounds. This technical guide provides a comprehensive overview of its elemental composition, molecular structure, and key physicochemical properties. It further details a plausible synthetic route and standard experimental protocols for its characterization. Additionally, this guide explores the potential biological activities of **Carbidium**, drawing parallels with structurally related phenanthridine derivatives known for their anticancer and antimicrobial properties. A representative signaling pathway is illustrated to provide a framework for future mechanistic studies. This document is intended to serve as a foundational resource for researchers, scientists, and professionals involved in drug discovery and development.

## Core Compound Specifications

The fundamental characteristics of **Carbidium** are summarized in the tables below, providing a clear and concise overview of its elemental and molecular properties.

**Table 1: Elemental Composition of Carbidium**  
**(C<sub>23</sub>H<sub>22</sub>N<sub>3</sub>O<sub>2</sub><sup>+</sup>)**

| Element  | Symbol | Atomic Mass (amu) | Number of Atoms | Mass Contribution (amu) | Mass Percentage (%) |
|----------|--------|-------------------|-----------------|-------------------------|---------------------|
| Carbon   | C      | 12.011            | 23              | 276.253                 | 74.16               |
| Hydrogen | H      | 1.008             | 22              | 22.176                  | 5.95                |
| Nitrogen | N      | 14.007            | 3               | 42.021                  | 11.28               |
| Oxygen   | O      | 15.999            | 2               | 31.998                  | 8.59                |
| Total    | 50     | 372.448           | 100.00          |                         |                     |

**Table 2: Physicochemical Properties of Carbidium**

| Property                   | Value                                                                      |
|----------------------------|----------------------------------------------------------------------------|
| Molecular Formula          | C <sub>23</sub> H <sub>22</sub> N <sub>3</sub> O <sub>2</sub> <sup>+</sup> |
| IUPAC Name                 | ethyl N-[4-(2-amino-5-methylphenanthridin-5-ium-6-yl)phenyl]carbamate      |
| Molecular Weight           | 372.45 g/mol                                                               |
| Charge                     | +1                                                                         |
| Predicted LogP             | 3.8                                                                        |
| Predicted Water Solubility | 0.045 g/L                                                                  |
| Predicted pKa              | 8.5 (most basic)                                                           |

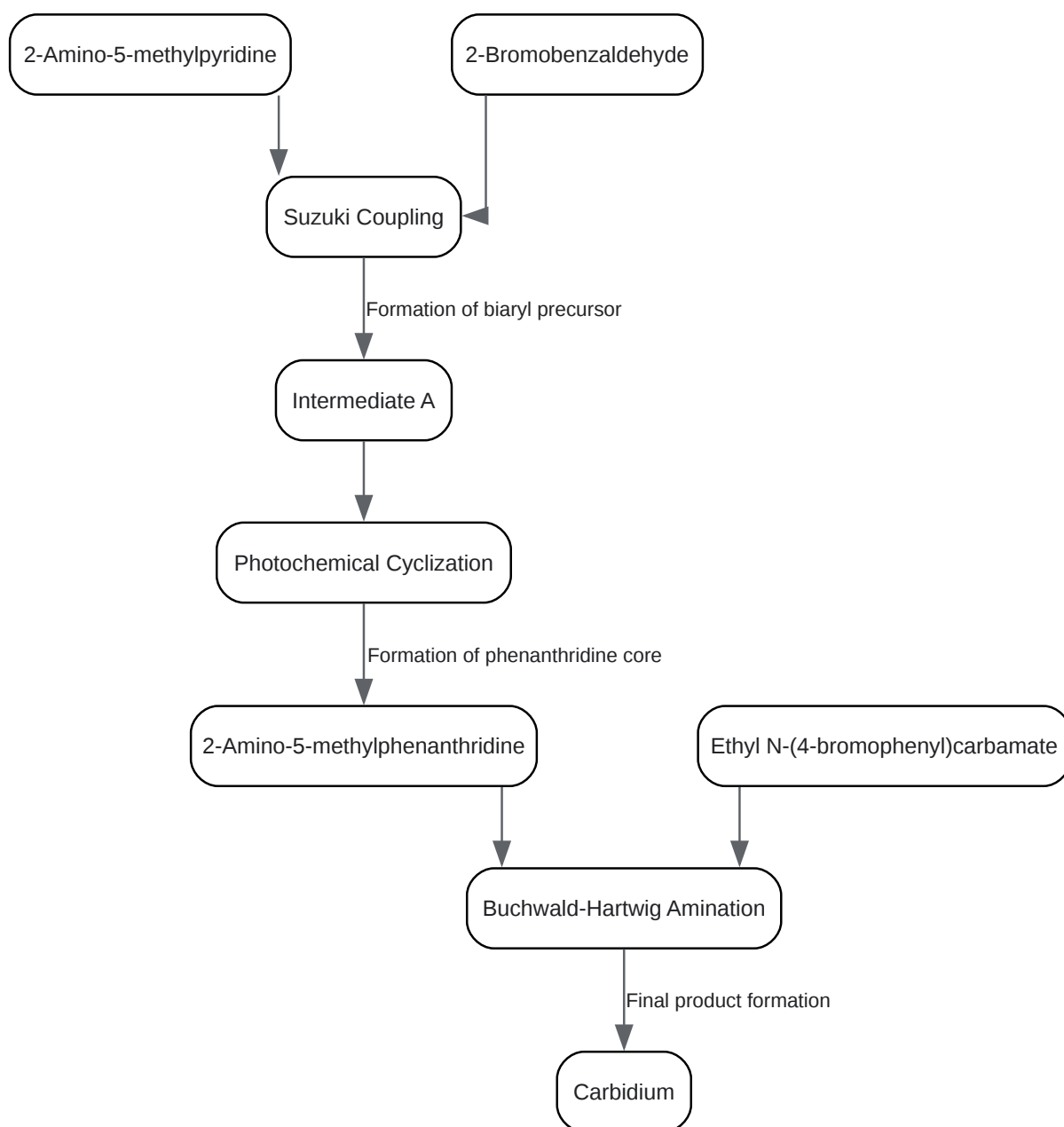
## Synthesis and Characterization

While a specific synthesis for **Carbidium** has not been detailed in the available literature, a plausible synthetic route can be proposed based on established methods for the synthesis of

phenanthridine derivatives.

## Proposed Synthetic Pathway

The synthesis of **Carbidium** can be envisioned as a multi-step process, likely commencing with the construction of the core 2-amino-5-methylphenanthridine scaffold, followed by N-arylation and subsequent functionalization.



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**Caption:** Proposed synthetic workflow for **Carbidium**.

## Experimental Protocols

This protocol is adapted from known procedures for phenanthridine synthesis and is provided as a representative method.

- **Suzuki Coupling:** 2-Amino-5-methylpyridine and 2-bromobenzaldehyde are reacted in the presence of a palladium catalyst (e.g.,  $\text{Pd}(\text{PPh}_3)_4$ ) and a base (e.g.,  $\text{K}_2\text{CO}_3$ ) in a suitable solvent system (e.g., toluene/ethanol/water). The reaction is typically heated under an inert atmosphere until completion.
- **Purification:** The resulting biaryl intermediate is purified using column chromatography on silica gel.
- **Photochemical Cyclization:** The purified intermediate is dissolved in a suitable solvent (e.g., cyclohexane) and irradiated with a high-pressure mercury lamp to induce cyclization to the phenanthridine core.
- **Purification:** The crude 2-amino-5-methylphenanthridine is purified by recrystallization or column chromatography.

NMR spectroscopy is essential for the structural elucidation of **Carbidium**.

- **$^1\text{H}$  NMR:** The proton NMR spectrum is expected to show characteristic signals for the aromatic protons of the phenanthridine and phenyl rings, as well as signals for the ethyl and methyl groups.
- **$^{13}\text{C}$  NMR:** The carbon NMR spectrum will provide information on the number and chemical environment of the carbon atoms in the molecule.

Protocol:

- Dissolve 5-10 mg of the purified **Carbidium** salt in a suitable deuterated solvent (e.g.,  $\text{DMSO-d}_6$ ).

- Acquire  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra on a 400 MHz or higher field NMR spectrometer.
- Process the spectra using appropriate software to identify chemical shifts, coupling constants, and integration values.

Mass spectrometry is used to confirm the molecular weight and elemental composition of **Carbidium**.

Protocol:

- Prepare a dilute solution of the **Carbidium** salt in a suitable solvent (e.g., methanol or acetonitrile).
- Introduce the sample into a high-resolution mass spectrometer (e.g., ESI-TOF or Orbitrap).
- Acquire the mass spectrum in positive ion mode to observe the  $[\text{M}]^+$  ion.
- Determine the accurate mass of the molecular ion and compare it with the calculated mass to confirm the elemental composition.

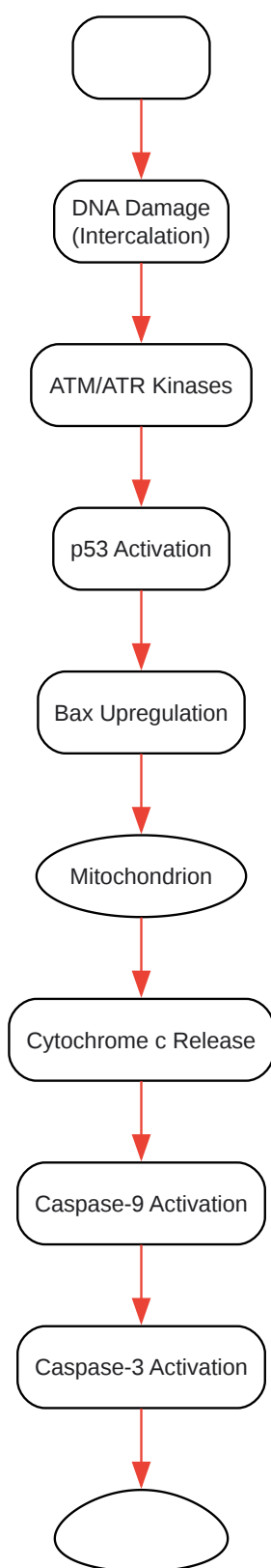
## Potential Biological Activity and Signaling Pathways

Phenanthridine derivatives are known to possess a wide range of biological activities, with many exhibiting significant anticancer and antimicrobial properties.<sup>[1][2][3][4]</sup> The planar aromatic structure of the phenanthridine core allows for intercalation into DNA, which is a common mechanism of action for this class of compounds.

### Anticancer Potential

Many phenanthridine derivatives have been shown to be cytotoxic to various cancer cell lines.<sup>[1][4]</sup> Their proposed mechanisms of action often involve the induction of apoptosis through the activation of key signaling pathways.

A plausible signaling pathway that could be modulated by **Carbidium**, based on the activity of related compounds, is the p53-mediated apoptotic pathway.



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**Caption:** Postulated p53-mediated apoptotic pathway induced by **Carbidium**.

## Antimicrobial Activity

The cationic nature and planar structure of **Carbidium** suggest that it may also exhibit antimicrobial activity. Phenanthridine derivatives have been reported to be effective against a range of bacteria and fungi.[1] The mechanism of antimicrobial action could involve disruption of the cell membrane, inhibition of nucleic acid synthesis, or interference with key metabolic enzymes.

## Drug Development Perspectives

The structural features of **Carbidium**, particularly its phenanthridine core, make it an interesting candidate for further investigation in drug discovery programs. The presence of the carbamate and amino groups provides opportunities for further chemical modification to optimize its biological activity, selectivity, and pharmacokinetic properties. Future research should focus on the definitive synthesis and characterization of **Carbidium**, followed by comprehensive screening for its anticancer and antimicrobial activities. Mechanistic studies will be crucial to elucidate its mode of action and to identify its cellular targets.

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## References

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